

Operational Guide: Proper Disposal of Tert-Butyl 2-Bromo-4-Methylbenzoate[1]

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Compound of Interest

Compound Name: *Tert-butyl 2-bromo-4-methylbenzoate*

Cat. No.: *B7974210*

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Executive Summary & Immediate Action

Tert-butyl 2-bromo-4-methylbenzoate (CAS: 445003-37-2 / Analog 329938-12-7) is a halogenated organic intermediate.[1] Unlike standard organic waste, this compound contains bromine, necessitating disposal in segregated halogenated waste streams.

Critical Warning: This compound is a tert-butyl ester. It is acid-labile. DO NOT mix with strong acidic waste streams (e.g., Nitric, Sulfuric, HCl). Acidic conditions will catalyze the cleavage of the tert-butyl group, releasing isobutylene gas, which can pressurize waste containers and cause catastrophic rupture.

Hazard Identification & Risk Assessment

Before handling waste, you must understand the chemical behavior driving these protocols.

Chemical Profile[1][2][3][4][5][6]

- Physical State: Viscous liquid or semi-solid at room temperature (Melting point varies by isomer/purity).

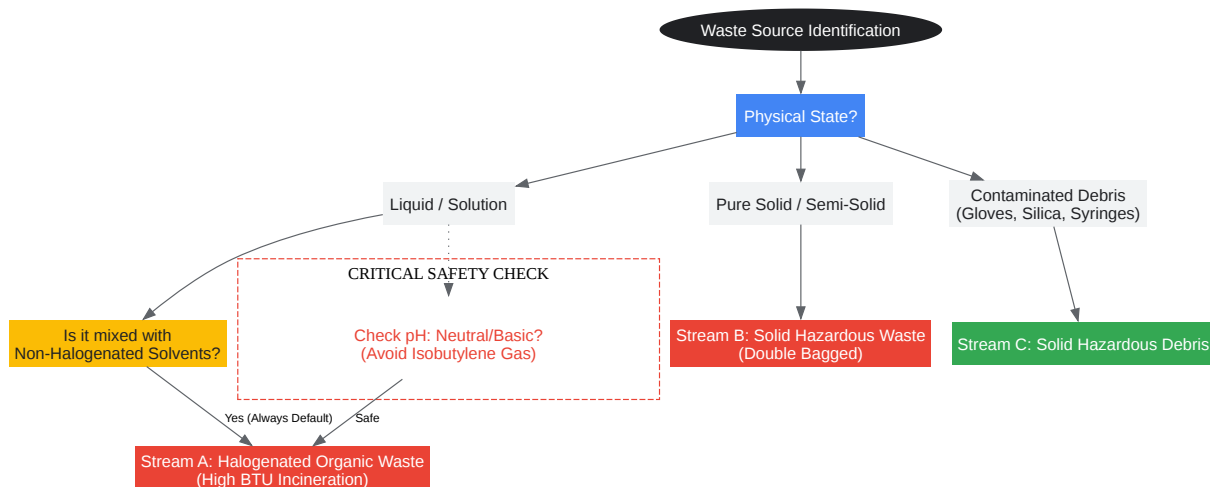
- Reactivity: Combustible. Incompatible with strong oxidizers.[2]
- Stability: Stable under neutral/basic conditions; unstable in strong acids.

Hazard Codes (GHS/CLP)

Code	Hazard Description	Operational Implication
H315	Causes skin irritation	Double-gloving (Nitrile) required during transfer.[2]
H319	Causes serious eye irritation	Safety goggles (ANSI Z87.1) are mandatory; face shield recommended for large volumes (>1L).
H411	Toxic to aquatic life with long-lasting effects	Zero-discharge policy. Do not rinse down sink. All rinsates must be captured.
EUH066	Repeated exposure may cause skin dryness or cracking	Use barrier cream if handling frequently.

Disposal Decision Logic (Visualized)

The following diagram illustrates the decision matrix for disposing of this specific compound.



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Figure 1: Decision tree for segregating **Tert-butyl 2-bromo-4-methylbenzoate** waste streams. Note the critical pH check to prevent gas evolution.

Detailed Disposal Protocols

Scenario A: Liquid Waste (Reaction Mixtures & Mother Liquors)

Context: The compound is dissolved in solvents (DCM, Ethyl Acetate, Hexanes).

- Segregation:

- This waste MUST go into the Halogenated Organic Waste container.
- Why? Even if the solvent is 95% Ethanol (non-halogenated), the presence of the brominated solute (>1-2%) classifies the entire mixture as halogenated for incineration purposes. Halogenated waste requires specific scrubbers to neutralize acidic gases (HBr) during combustion [1].
- Compatibility Check (The "Tert-Butyl Rule"):
 - Ensure the waste container does not contain concentrated mineral acids (HNO₃, H₂SO₄).
 - Risk:[1][3][4][5] Acid mixing causes rapid hydrolysis and isobutylene gas generation, leading to container over-pressurization.
- Labeling:
 - Label as: "Hazardous Waste - Halogenated Organic."
 - List constituents: "**Tert-butyl 2-bromo-4-methylbenzoate** (<5%), Dichloromethane (95%)."

Scenario B: Pure Chemical (Expired or Excess Solid/Oil)

Context: You have a vial of the pure substance to discard.

- Do NOT Solubilize: Do not dissolve it in solvent just to pour it out. This increases waste volume and cost.
- Packaging:
 - Keep the chemical in its original vial if possible.
 - Tighten the cap and tape it shut with parafilm.
- Secondary Containment:
 - Place the vial into a clear, sealable polyethylene bag (Ziploc type).
 - Place this bag into the Solid Hazardous Waste drum.

- Labeling:
 - Tag the bag with a hazardous waste label: "Solid Waste: **Tert-butyl 2-bromo-4-methylbenzoate**. Toxic/Irritant."[\[2\]](#)

Scenario C: Contaminated Glassware & Consumables

Context: Syringes, pipettes, and flasks used with the compound.

- Triple Rinse:
 - Rinse glassware 3x with a minimal amount of acetone or ethanol.
 - Action: Pour these rinsates into the Halogenated Liquid Waste container (Stream A).
- Glass Disposal:
 - Once rinsed and air-dried, the glassware can generally be handled as standard broken glass/lab glass waste, unless your facility requires "P-listed" strictness (rare for this compound).
- Silica Gel/TLC Plates:
 - Solid stationary phases contaminated with the compound must be disposed of as Solid Hazardous Waste (Stream C), not general trash.

Regulatory & Compliance Context (RCRA/EPA)

Although this specific CAS is not a "P-Listed" or "U-Listed" acute toxin under US EPA RCRA regulations, it falls under strict characteristic definitions:

- Waste Code F002/F001: If dissolved in spent halogenated solvents (e.g., Methylene Chloride), the entire mixture carries an F-code [\[2\]](#).
- Characteristic Waste: If pure, it is treated as chemical waste exhibiting toxicity (D000 series implies characteristic, though specific D-code depends on leachability, usually defaulted to general organic toxicity).

- Cradle-to-Grave: You are responsible for this chemical until it is destroyed. Ensure your waste hauler is certified for halogenated incineration.

Emergency Response: Spills

Minor Spill (<50 mL/g):

- Evacuate the immediate area of unnecessary personnel.
- PPE: Don Nitrile gloves, lab coat, and safety goggles.
- Absorb: Use a vermiculite or universal spill pad. Do not use paper towels if the substance is hot or mixed with oxidizers.
- Clean: Wipe area with acetone, followed by soap and water.
- Dispose: Place all absorbent materials into a heavy-duty plastic bag, seal, and label as "Debris contaminated with Halogenated Benzoates."

Major Spill (>500 mL/g):

- Alert: Activate lab emergency protocols.
- Ventilate: If safe, open fume hood sashes to max (if spill is inside) or open windows.
- Contact: Call EHS or professional spill response. Do not attempt cleanup without respiratory protection (organic vapor cartridge).

References

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